

IRL-1620 solubility and stability in DMSO

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Compound of Interest

Compound Name: IRL-1620

Cat. No.: B1681967

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IRL-1620 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **IRL-1620** in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **IRL-1620**?

A1: **IRL-1620** is soluble in DMSO[1][2]. While it also shows some solubility in water (0.5 mg/ml to 0.70 mg/ml), DMSO is commonly used for preparing stock solutions for in vitro experiments[1][3]. For aqueous solutions, one vendor suggests adding acetonitrile dropwise to a solution in water and mixing until the peptide dissolves[4].

Q2: How do I prepare a stock solution of **IRL-1620** in DMSO?

A2: To prepare a stock solution, add the appropriate volume of DMSO to your vial of **IRL-1620** to achieve the desired concentration. For enhancing solubility, it is recommended to warm the tube to 37°C and use an ultrasonic bath for a short period[2]. A detailed protocol is provided in the "Experimental Protocols" section below.

Q3: What is the stability of **IRL-1620** in a DMSO stock solution?

A3: There are differing reports on the stability of **IRL-1620** in solution. One supplier states that the compound is unstable in solutions and recommends fresh preparation[5]. However, another source suggests that stock solutions in DMSO can be stored at -20°C or below for several

months[2]. Given this discrepancy, it is highly recommended to prepare fresh solutions for optimal experimental results. If storage is necessary, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles and store at -20°C.

Q4: How should I store the solid form of **IRL-1620** and its DMSO stock solution?

A4: The solid (lyophilized powder) form of **IRL-1620** should be stored at -20°C, protected from light[1][4]. DMSO stock solutions should also be stored at -20°C[2].

Troubleshooting Guide

Issue: **IRL-1620** is not dissolving completely in DMSO.

- Solution 1: Gentle Warming. Warm the solution to 37°C for a short period. This can help increase the solubility of the peptide[2].
- Solution 2: Sonication. Use an ultrasonic bath to agitate the solution. This can aid in the dissolution of suspended particles[2].
- Solution 3: Check Concentration. You may be attempting to prepare a solution that is above the solubility limit of **IRL-1620** in DMSO. Try preparing a more dilute solution.

Issue: I am concerned about the degradation of my **IRL-1620** stock solution.

- Solution 1: Fresh Preparation. The most reliable approach is to prepare the solution fresh before each experiment. This minimizes the risk of using a degraded compound, which could impact experimental outcomes[5].
- Solution 2: Proper Storage. If you must store the solution, aliquot it into single-use volumes to prevent multiple freeze-thaw cycles. Store these aliquots at -20°C in tightly sealed vials to minimize moisture absorption, as DMSO is hygroscopic[2][6].
- Solution 3: Purity Check. If your experiment is highly sensitive, consider performing a quality control check (e.g., via HPLC) on an older stock solution to assess its purity before use. It is known that a small percentage of compounds stored in DMSO can degrade over time[6].

Data Summary

Table 1: Solubility and Storage of **IRL-1620**

Parameter	Solvent	Recommended Concentration/Con dition	Reference
Solubility	DMSO	Soluble	[1][2]
Water	0.5 - 0.70 mg/mL	[1][3]	
Storage (Solid)	-	-20°C, protect from light	[1][4]
Storage (Solution)	DMSO	-20°C, for several months (aliquoted)	[2]
Solution	Freshly prepared is recommended due to instability	[5]	

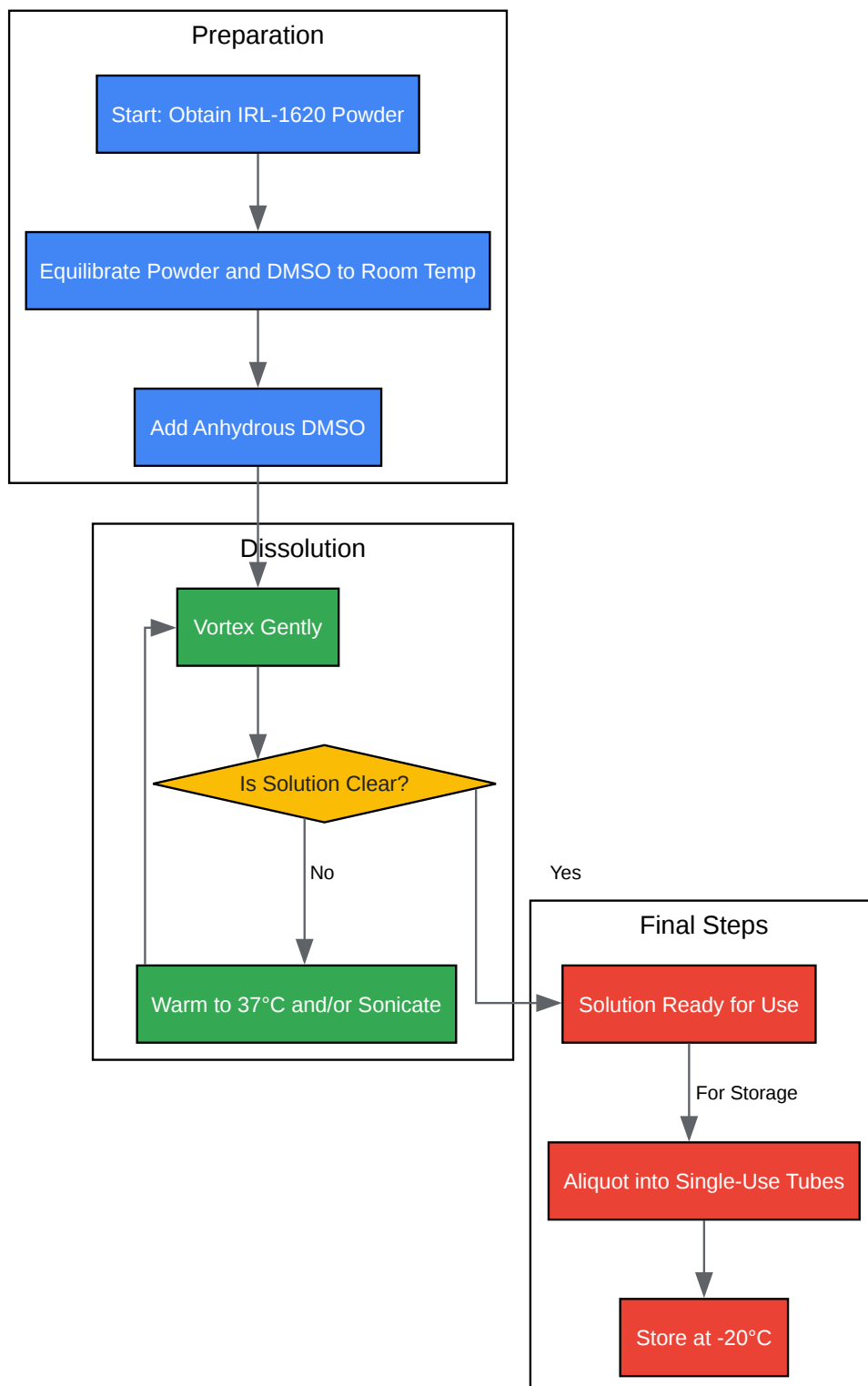
Experimental Protocols

Protocol: Preparation of a 10 mM **IRL-1620** Stock Solution in DMSO

- Calculate Required Mass: **IRL-1620** has a molecular weight of approximately 1820.95 g/mol [1][4]. To prepare 1 mL of a 10 mM stock solution, you would need 18.21 mg of **IRL-1620**. Adjust calculations based on the amount provided by the manufacturer.
- Equilibrate: Allow the vial of lyophilized **IRL-1620** and the DMSO to equilibrate to room temperature before opening to prevent condensation.
- Add Solvent: Using a calibrated pipette, add the calculated volume of high-purity, anhydrous DMSO to the vial containing the **IRL-1620** powder.
- Dissolve: Vortex the vial gently. If the peptide does not fully dissolve, you may warm the tube to 37°C and use an ultrasonic bath for a few minutes until the solution is clear[2].
- Storage: If not for immediate use, aliquot the stock solution into smaller, single-use volumes in tightly sealed tubes. Store at -20°C[2].

Visualizations

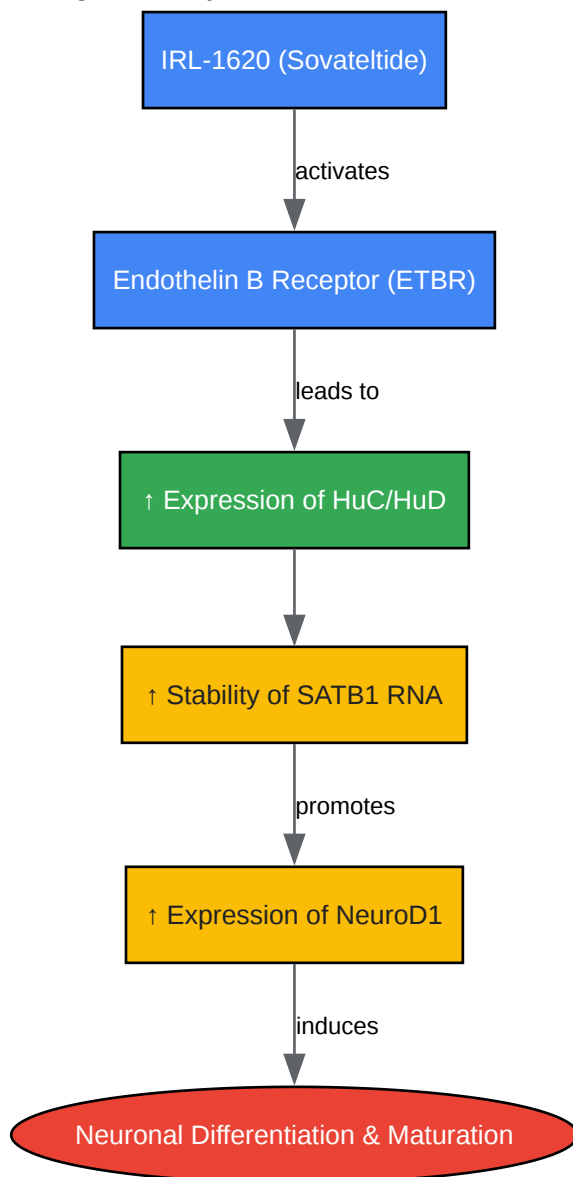
Workflow for Preparing IRL-1620 Stock Solution



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Caption: Workflow for preparing an **IRL-1620** stock solution.

Simplified Signaling Pathway of IRL-1620 in Neuronal Differentiation



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